

Application of Chloroxynil as a Post-Emergent Herbicide: Application Notes and Protocols

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Compound of Interest

Compound Name: Chloroxynil

Cat. No.: B167504

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Introduction

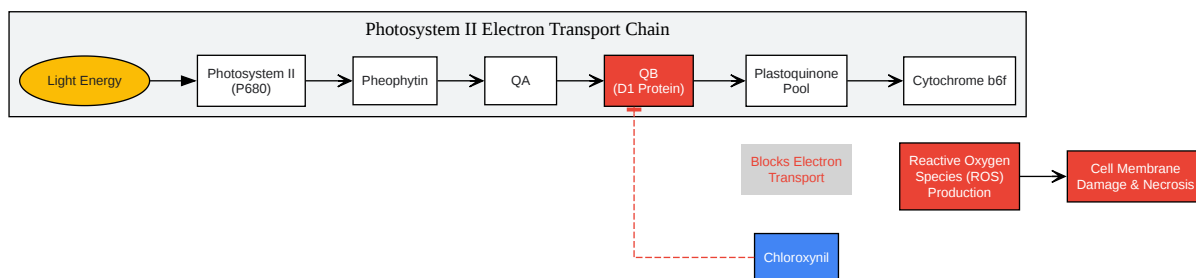
Chloroxynil is a post-emergent benzonitrile herbicide historically used for the control of broadleaf weeds in various agricultural settings, particularly in cereal crops.^[1] Although now considered largely obsolete, its mode of action and historical application provide valuable insights for researchers in herbicide science and crop protection.^{[1][2]} **Chloroxynil** was developed as a variant of bromoxynil and was noted for being less injurious to certain crops like alfalfa and red clover, albeit with potentially lower potency against some broadleaf weeds.^[1] This document provides detailed application notes and protocols for the research-level application of **Chloroxynil** as a post-emergent herbicide.

Physicochemical Properties

Property	Value
IUPAC Name	3,5-dichloro-4-hydroxybenzonitrile
CAS Number	1891-95-8
Chemical Formula	C ₇ H ₃ Cl ₂ NO
Molar Mass	188.01 g·mol ⁻¹
Appearance	Off-white solid
Solubility in water	Slightly soluble

Mechanism of Action

Chloroxynil is a photosystem II (PSII) inhibitor.[1] It disrupts the photosynthetic process in susceptible plants by binding to the D1 quinone-binding protein within the photosystem II complex in the chloroplasts. This binding blocks the electron transport chain, halting the production of energy (ATP and NADPH) necessary for plant growth. The inhibition of photosynthesis leads to the formation of reactive oxygen species, which cause rapid cellular damage, membrane leakage, and ultimately, tissue necrosis. As a contact herbicide, **Chloroxynil** primarily affects the plant tissues it directly touches, making thorough application coverage critical for its efficacy.



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Caption: Mechanism of action of **Chloroxynil** as a Photosystem II inhibitor.

Data Presentation

Application Rates and Crop Tolerance

The following table summarizes available data on the application rates and crop tolerance of **Chloroxynil**. It is important to note that this data is from a 1972 study and should be used as a historical reference for research purposes.

Crop	Application Rate (kg/ha)	Weed Presence	Effect on Crop Yield	Citation
Red Clover (Trifolium pratense L.)	0.84	Absent	Significant yield reduction	
Red Clover (Trifolium pratense L.)	1.12	Absent	Significant yield reduction	
Red Clover (Trifolium pratense L.)	up to 1.12	Present	No yield reduction	
Alfalfa (Medicago sativa L.)	Equivalent rates to Bromoxynil	Not specified	Less injurious than Bromoxynil	

Weed Control Efficacy

Chloroxynil has been used to control various broadleaf weeds. The efficacy is dependent on the weed species, growth stage, and application rate.

Weed Species	Application Rate (kg/ha)	Efficacy	Citation
Common Lambsquarters (Chenopodium album L.)	0.28 (in mix with 2,4-DB)	Excellent control	
Common Ragweed (Ambrosia artemisiifolia L.)	0.28 (in mix with 2,4-DB)	Excellent control	
General Broadleaf Weeds	Not Specified	Less effective than Bromoxynil at equivalent rates	
Pigweed (Amaranthus spp.)	Not Specified	Control reported	
Mayweed (Matricaria spp.)	Not Specified	Control reported	
Knotweed (Polygonum spp.)	Not Specified	Control reported	
Shepherd's Purse (Capsella bursa-pastoris)	Not Specified	Control reported	
Goosefoot (Chenopodium spp.)	Not Specified	Control reported	
Stinkweed (Thlaspi arvense)	Not Specified	Control reported	

Experimental Protocols

The following is a detailed protocol for conducting a field trial to evaluate the efficacy of **Chloroxynil** as a post-emergent herbicide.

Experimental Design and Plot Establishment

- Design: A randomized complete block design (RCBD) with a minimum of four replications is recommended to account for field variability.
- Plot Size: Individual plots should be of a sufficient size to allow for accurate application and assessment, avoiding edge effects. A typical size is 2 meters by 5 meters.
- Treatments:
 - Untreated control (no herbicide application).
 - **Chloroxynil** at various application rates (e.g., 0.5, 1.0, and 2.0 kg/ha) to determine a dose-response relationship.
 - A commercially available standard herbicide for comparison.
- Crop and Weed Seeding: The target crop (e.g., barley, wheat) and a representative spectrum of broadleaf weeds (e.g., *Chenopodium album*, *Amaranthus retroflexus*) should be seeded uniformly across the trial area.
- Site Preparation: The experimental site should have uniform soil type and be prepared according to standard agricultural practices for the selected crop.

Herbicide Application

- Timing: Apply **Chloroxynil** post-emergence when the weeds are in the 2-4 leaf stage and the crop is at a tolerant growth stage (e.g., 2-leaf to early tillering for cereals).
- Equipment: Use a calibrated research plot sprayer equipped with flat-fan nozzles to ensure uniform coverage.
- Spray Volume: A spray volume of 100-200 L/ha is recommended for adequate foliar coverage.
- Environmental Conditions: Apply the herbicide under optimal environmental conditions:
 - Wind speed: < 10 km/h to minimize drift.

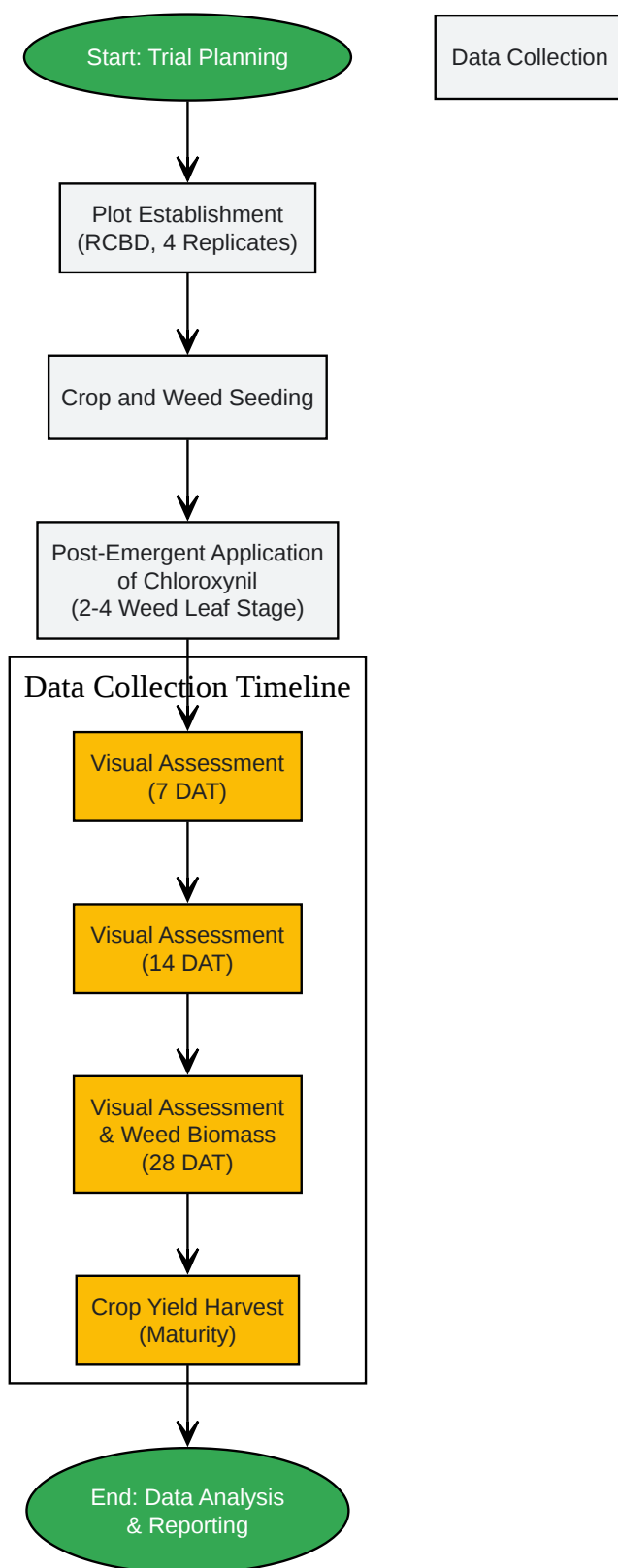
- Temperature: 15-25°C.
- Relative humidity: > 50%.
- Avoid application if rain is expected within 4-6 hours.

Data Collection and Assessment

- Visual Assessment:
 - Weed Control: Visually assess the percentage of weed control for each species at 7, 14, and 28 days after treatment (DAT) using a scale of 0% (no effect) to 100% (complete kill).
 - Crop Injury: Visually assess crop injury (phytotoxicity) at 7, 14, and 28 DAT using a scale of 0% (no injury) to 100% (crop death). Note any symptoms such as chlorosis, necrosis, or stunting.
- Weed Biomass:
 - At 28 DAT, harvest the above-ground biomass of weeds from a designated quadrat (e.g., 0.25 m²) within each plot.
 - Dry the biomass at 70°C for 72 hours and record the dry weight.
- Crop Yield:
 - At crop maturity, harvest the grain from a designated area within each plot.
 - Determine the grain yield and adjust for moisture content.

Statistical Analysis

Analyze the collected data (visual assessments, weed biomass, and crop yield) using Analysis of Variance (ANOVA) appropriate for an RCBD. Use a suitable mean separation test (e.g., Tukey's HSD) to determine significant differences between treatment means.

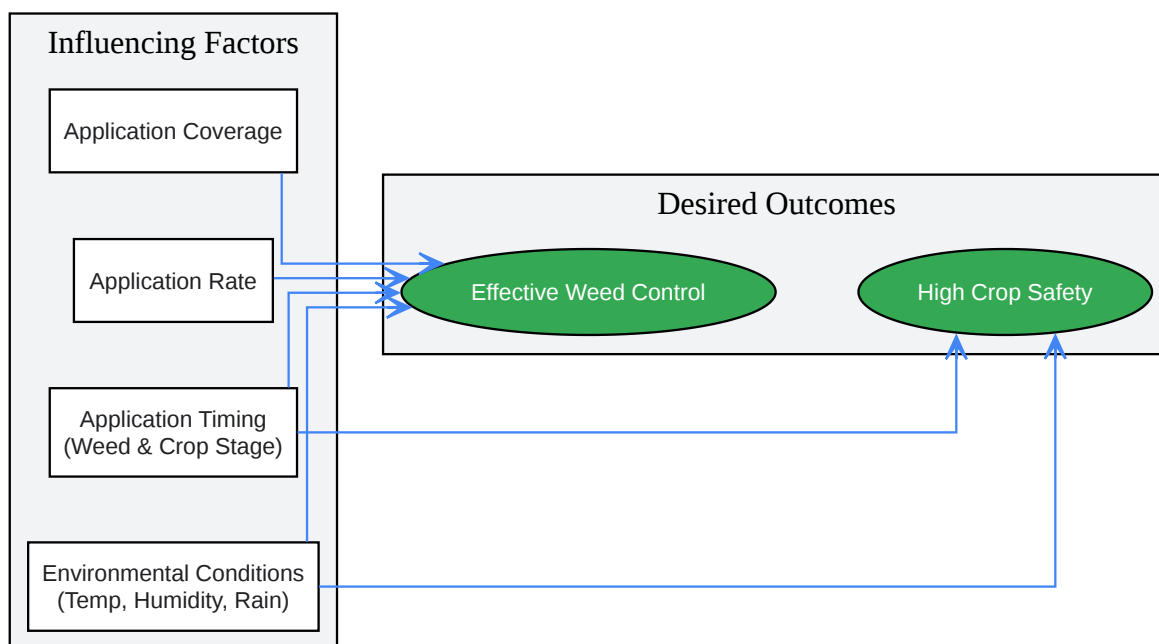


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Caption: Experimental workflow for evaluating **Chloroxynil** efficacy.

Logical Relationships in Application

The successful application of **Chloroxynil** as a post-emergent herbicide is dependent on a set of interconnected factors. The following diagram illustrates these logical relationships.



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Caption: Factors influencing **Chloroxynil** application outcomes.

Conclusion

While **Chloroxynil** is an older herbicide, understanding its application and mechanism provides a valuable reference for weed science research. The provided protocols and data, though based on historical information, offer a framework for contemporary studies on herbicide efficacy, crop safety, and the evolution of weed management practices. Researchers should adhere to all safety precautions and regulatory guidelines when handling and applying any herbicide, including for research purposes.

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References

- 1. domyown.com [domyown.com]
- 2. mdpi.com [mdpi.com]
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